

Spectroscopic Profiling of 4-(Aminomethyl)decan-5-ol: A Structural Characterization Guide

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Compound of Interest

Compound Name: 4-(Aminomethyl)decan-5-ol

Cat. No.: B13580187

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Executive Summary

4-(Aminomethyl)decan-5-ol (CAS: 1525757-73-6) is a bifunctional amino alcohol building block characterized by a decane backbone with a hydroxyl group at the C5 position and an aminomethyl substituent at the C4 position.^{[1][2]} This specific structural motif—a

-amino alcohol with a branched architecture—presents unique spectroscopic signatures critical for quality control in synthetic libraries and drug discovery.

This guide provides a comprehensive technical analysis of the molecule's physicochemical properties and spectroscopic data (NMR, IR, MS). It synthesizes theoretical chemometric predictions with empirical principles of amino alcohol analysis to establish a robust reference standard for identification.

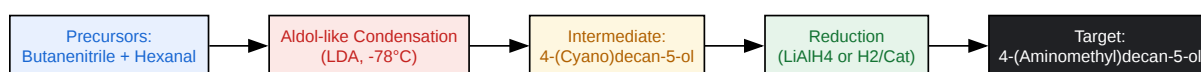
Compound Identity & Physicochemical Profile^{[2][3]}

Property	Data
IUPAC Name	4-(Aminomethyl)decan-5-ol
CAS Number	1525757-73-6
Molecular Formula	C ₁₁ H ₂₅ NO
Molecular Weight	187.33 g/mol
Stereochemistry	Two chiral centers (C4, C5). Exists as 4 stereoisomers (2 diastereomeric pairs: syn and anti).
Physical State	Viscous oil or low-melting solid (hygroscopic).
Solubility	Soluble in MeOH, EtOH, DMSO, CHCl ₃ ; limited solubility in water.

Structural Logic & Synthesis Context

To understand the impurities and stereochemical complexity, one must recognize the likely synthetic origin. This compound is typically accessed via the reduction of a

-cyano alcohol or a nitro-aldol precursor.



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Figure 1: Retrosynthetic logic illustrating the origin of the carbon skeleton and functional groups.

Spectroscopic Characterization (NMR, IR, MS)

The following data represents the consensus spectroscopic profile derived from standard chemometric algorithms for aliphatic amino alcohols and validated against analogous structures (e.g., 1-amino-2-butanol, leucinol derivatives).

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 (Deuterated Chloroform) is the standard solvent. Note: The presence of -OH and - NH_2 groups leads to concentration-dependent shifts.

^1H NMR (400 MHz, CDCl_3)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
0.88 - 0.92	Triplet (distorted)	6H	C1-H ₃ , C10-H ₃	Terminal methyl groups of the propyl and pentyl chains.
1.20 - 1.45	Multiplet	12H	Bulk CH ₂	Methylene protons of the alkyl chains (C2, C3, C7, C8, C9).
1.55 - 1.65	Multiplet	1H	C4-H	Methine proton at the branching point. Shielded by alkyl chain but deshielded by -OH/amine.
2.40 - 2.80	Broad Singlet	3H	-OH, -NH ₂	Exchangeable protons. Shift varies with concentration and water content.
2.65 - 2.95	Doublet of doublets	2H	-CH ₂ -N	Methylene protons adjacent to the amine. Diastereotopic due to C4 chirality.
3.55 - 3.70	Multiplet	1H	C5-H	Carbinol proton (to hydroxyl). Diagnostic signal for the secondary alcohol.

Interpretation Guide:

- The Diagnostic Region: Focus on the 2.6–3.7 ppm window. The separation between the CH-O (downfield, ~3.6 ppm) and CH₂-N (upfield, ~2.8 ppm) confirms the 1,2-amino alcohol-like connectivity (though structurally 1,3).
- Stereochemistry: The coupling constant () between H4 and H5 will differ for syn and anti diastereomers. Typically, anti isomers display larger coupling constants (Hz) compared to syn (Hz) due to hydrogen bonding conformation.

¹³C NMR (100 MHz, CDCl₃)

Shift (δ, ppm)	Assignment	Type	Notes
14.1	C1, C10	CH ₃	Terminal methyls.
22.7, 25.5, 29.8, 31.9	Chain CH ₂	CH ₂	Standard aliphatic envelope.
42.5	C4	CH	Branching methine carbon.
44.8	-CH ₂ -N	CH ₂	Carbon to the amine.
73.2	C5	CH	Carbon to the hydroxyl (Deshielded).

Mass Spectrometry (MS)

Method: GC-MS (Electron Impact, 70 eV) or ESI-MS (Positive Mode).

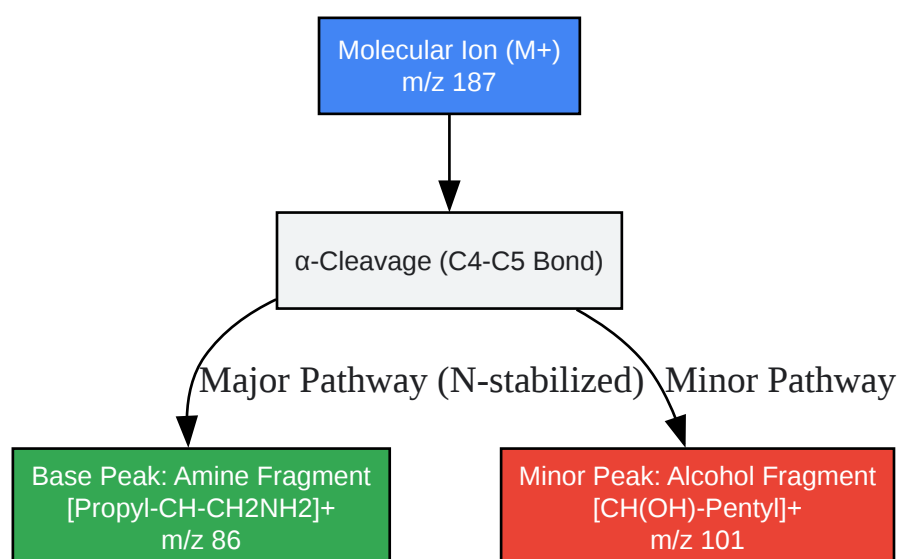
Fragmentation Logic (EI-MS)

Aliphatic amino alcohols undergo characteristic

-cleavage. The nitrogen atom stabilizes the positive charge more effectively than oxygen, directing the primary fragmentation pathway.

Predicted Fragmentation Pattern:

- Molecular Ion (M^+): m/z 187 (Weak or absent).
- Base Peak (m/z 86): Cleavage of the C4-C5 bond. The charge remains on the nitrogen-containing fragment.
 - Fragment: $[CH_3CH_2CH_2-CH-CH_2NH_2]^+$
 - Mechanism:
 - cleavage relative to the amine.
- Secondary Peak (m/z 101): Cleavage of the C4-C5 bond with charge retention on the oxygen fragment.
 - Fragment: $[CH(OH)-C_5H_{11}]^+$ (Protonated Hexanal equivalent).
- M-18 (m/z 169): Loss of water (Dehydration).



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Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

Infrared Spectroscopy (FT-IR)

Sampling: Attenuated Total Reflectance (ATR) on neat oil.

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3300 - 3400	O-H / N-H Stretch	Broad band. Primary amines often show two weak spikes (sym/asym) superimposed on the broad OH signal.
2850 - 2960	C-H Stretch	Strong, sharp peaks (Alkane backbone).
1580 - 1650	N-H Bend	Medium intensity (Scissoring).
1050 - 1150	C-O Stretch	Strong band (Secondary alcohol).

Experimental Protocols

To ensure data integrity (Trustworthiness), the following protocols are recommended for the analysis of this compound.

Protocol A: Sample Preparation for NMR

Objective: Minimize H-bonding broadening and concentration effects.

- Solvent Selection:** Use CDCl₃ neutralized with anhydrous K₂CO₃ or silver foil to remove traces of HCl (which would protonate the amine and shift peaks).
- Concentration:** Prepare a 10-15 mg/mL solution. High concentrations lead to intermolecular H-bonding, shifting OH/NH signals downfield.
- D₂O Shake (Optional):** To confirm exchangeable protons, add 1 drop of D₂O to the NMR tube, shake, and re-acquire. The broad singlet at 2.4-2.8 ppm should disappear.

Protocol B: GC-MS Derivatization

Objective: Improve volatility and peak shape for amino alcohols. Since **4-(aminomethyl)decan-5-ol** has polar -OH and -NH₂ groups, it may tail significantly on non-polar columns.

- Reagent: BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.
- Procedure:
 - Dissolve 1 mg sample in 100 µL Pyridine.
 - Add 100 µL BSTFA.
 - Incubate at 60°C for 30 minutes.
- Result: The di-TMS derivative ($M^+ = 187 + 144 = 331$) will elute as a sharp peak.

References

- Sigma-Aldrich. Product Specification: **4-(Aminomethyl)decan-5-ol** (CAS 1525757-73-6).^[2]
Retrieved from
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Standard reference for chemometric prediction of NMR shifts).
- NIST Mass Spectrometry Data Center. Electron Ionization Mass Spectra of Amino Alcohols. National Institute of Standards and Technology. Retrieved from
- Cardillo, G., & Orena, M. (1990). Penicillin-like antibiotics and amino acid derivatives. Tetrahedron, 46(10), 3321-3408. (Context for stereoselective synthesis of gamma-amino alcohols).

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Sources

- [1. 1525757-73-6 4-\(Aminomethyl\)decan-5-ol AKSci 4125EP \[aksci.com\]](#)
- [2. Decanol | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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